

Proper Disposal of Allyl Phenoxyacetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Allyl phenoxyacetate*

Cat. No.: *B160265*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **allyl phenoxyacetate**, ensuring the safety of laboratory personnel and environmental protection. Researchers, scientists, and drug development professionals are advised to adhere to these procedural guidelines to mitigate risks associated with this chemical.

Allyl phenoxyacetate is classified as a substance harmful if swallowed and toxic in contact with skin.^[1] It may also cause an allergic skin reaction and is toxic to aquatic life.^{[1][2]} Adherence to proper disposal protocols is therefore critical.

Chemical and Physical Properties

A summary of the key quantitative data for **allyl phenoxyacetate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₃	Chemical Bull
CAS Number	7493-74-5	ChemicalBook, Cole-Parmer, Chemical Bull, Sigma-Aldrich
Boiling Point	265-266 °C	Sigma-Aldrich, MilliporeSigma
Density	1.102 g/mL at 25 °C	Sigma-Aldrich, MilliporeSigma
Flash Point	140 °C (284 °F) - closed cup	Sigma-Aldrich
UN Number	2810	MilliporeSigma
Hazard Class	6.1 (Toxic substances)	MilliporeSigma
Packing Group	III	MilliporeSigma

Experimental Protocols for Safe Disposal

The following step-by-step methodology must be followed for the safe disposal of **allyl phenoxyacetate**.

1. Personal Protective Equipment (PPE): Before handling **allyl phenoxyacetate**, all personnel must be equipped with appropriate PPE. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile rubber).[3]
- Safety goggles or a face shield.[3]
- A laboratory coat or other protective clothing to prevent skin contact.[3]
- In case of inadequate ventilation, a respirator may be necessary.[3]

2. Waste Collection:

- All waste containing **allyl phenoxyacetate**, including unused product and contaminated materials, must be collected in a designated, properly labeled, and sealed container.[2][4]
- Do not mix **allyl phenoxyacetate** waste with other waste streams.[2]

- Store the waste container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[3][5]

3. Spill Management: In the event of a spill, follow these procedures:

- Evacuate non-essential personnel from the area.[4]
- Ensure adequate ventilation.[3][5]
- Eliminate all ignition sources.[1][4]
- Contain the spill using an inert absorbent material such as sand, dry lime, or vermiculite.[1][3][5]
- Carefully collect the absorbed material into a suitable container for disposal.[3][4]
- Clean the spill area thoroughly with soap and water.

4. Disposal of Contaminated Materials:

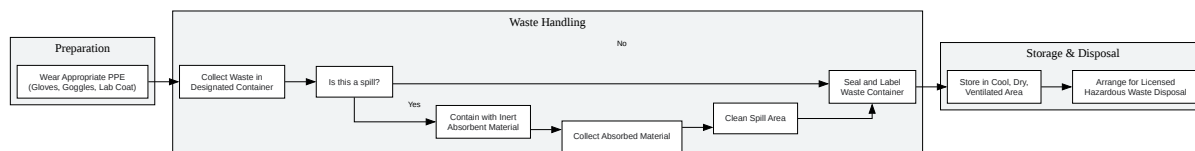
- Any materials that have come into contact with **allyl phenoxyacetate**, such as paper towels, gloves, and disposable labware, must be treated as hazardous waste.
- Place these materials in the designated waste container for **allyl phenoxyacetate**.

5. Final Disposal:

- The disposal of **allyl phenoxyacetate** waste must be conducted through a licensed hazardous waste disposal company.
- Ensure that the disposal is carried out in accordance with all applicable local, regional, and national regulations.[2]
- Under no circumstances should **allyl phenoxyacetate** be released into the environment, including drains or waterways.[2][3][4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **allyl phenoxyacetate**.



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Caption: Workflow for the safe disposal of **allyl phenoxyacetate**.

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